

# Meta-analysis of studies investigating the therapeutic potential of Salviaplebeiaside

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## A Comparative Guide to the Therapeutic Potential of Salvia Plebeia Constituents

This guide provides a meta-analytical overview of studies investigating the therapeutic potential of compounds derived from Salvia plebeia R. Br., a plant used in traditional medicine for various ailments.[1][2] The focus is on its demonstrated anti-inflammatory, antioxidant, and anticancer activities, with objective comparisons based on available experimental data. This document is intended for researchers, scientists, and professionals in drug development.

#### **Anti-inflammatory and Antioxidant Potential**

Extracts and isolated compounds from Salvia plebeia have shown significant anti-inflammatory and antioxidant properties. These effects are largely attributed to the inhibition of pro-inflammatory mediators and the scavenging of reactive oxygen species (ROS).

#### **Comparative In Vitro Efficacy**

The following table summarizes the quantitative data from studies assessing the antiinflammatory and antioxidant activities of various compounds isolated from Salvia plebeia. The data is compared against standard controls where available.



Compoun d/Extract	Assay Type	Target/Ma rker	Efficacy (IC50)	Control	Control Efficacy	Source(s)
Plebeianiol A	Anti- inflammato ry	NO Production	18.0 μΜ	-	-	[2][3]
Carnosol	Anti- inflammato ry	NO Production	21.5 μΜ	-	-	[2][3]
Isocarnosol	Anti- inflammato ry	NO Production	23.6 μΜ	-	-	[2][3]
Nepetoidin B	Anti- inflammato ry	Pro- inflammato ry mediators (NO, PGE2) & cytokines (TNF-α, IL- 6, IL-1β)	Effective at ≤ 20 μM (non-toxic dose)	-	-	[4]
Plebeianiol A	Antioxidant	DPPH Radical Scavengin g	29.6 μΜ	Vitamin C	Similar	[2][3]
Carnosol	Antioxidant	DPPH Radical Scavengin g	28.8 μΜ	Vitamin C	Similar	[2][3]
2,11,12- trihydroxy- 7,20- epoxy- 8,11,13-	Antioxidant	DPPH Radical Scavengin g	20.0 μΜ	Vitamin C	Similar	[2][3]







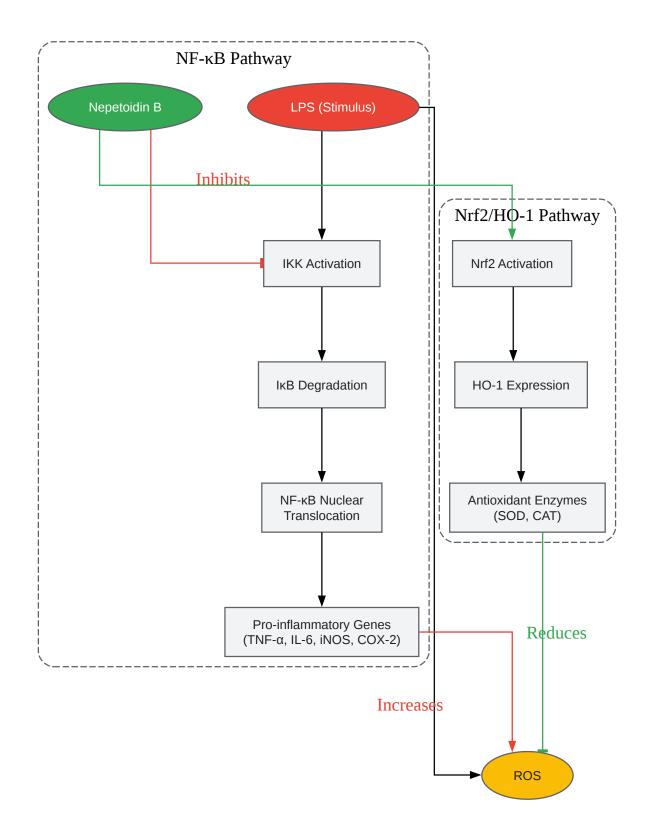
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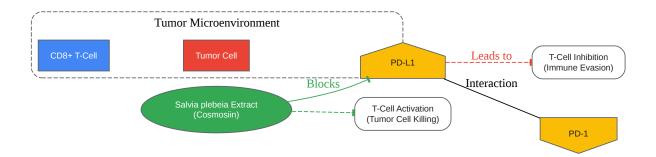
### **Signaling Pathways**

The anti-inflammatory effects of Salvia plebeia constituents, such as Nepetoidin B, are mediated through the modulation of key signaling pathways. Nepetoidin B has been shown to inhibit the NF-kB pathway, which reduces the expression of pro-inflammatory cytokines, and activate the Nrf2/HO-1 pathway, which enhances the antioxidant defense system.[4]

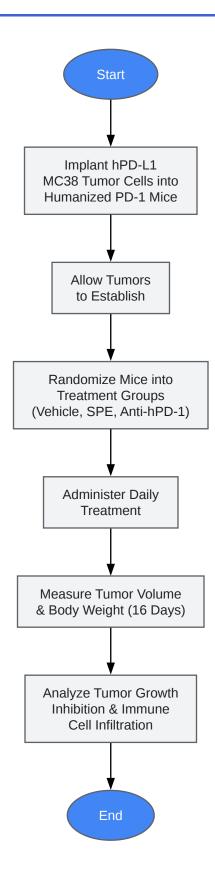












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